

1-Pentadecene CAS number 13360-61-7 details

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Compound of Interest

Compound Name: **1-Pentadecene**

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An In-Depth Technical Guide to **1-Pentadecene** (CAS: 13360-61-7)

This guide provides a comprehensive technical overview of **1-Pentadecene**, a linear alpha-olefin with significant utility in polymer science, organic synthesis, and specialized biochemical research. Designed for researchers, chemists, and drug development professionals, this document moves beyond basic data to explain the causality behind its synthesis, characterization, and application, ensuring a deep and actionable understanding of this versatile molecule.

Introduction and Molecular Profile

1-Pentadecene (CAS No. 13360-61-7) is an unbranched, fifteen-carbon alpha-olefin, a class of unsaturated hydrocarbons characterized by a terminal carbon-carbon double bond.^{[1][2]} Its molecular formula is C₁₅H₃₀.^[3] This terminal double bond is the molecule's primary reactive site, making it a valuable precursor and building block in a multitude of chemical transformations.^[3] As a long-chain hydrocarbon, **1-Pentadecene** is a very hydrophobic, nonpolar molecule, properties that dictate its solubility and its function in applications ranging from polymer modification to its role as a biological semiochemical.^[2]

Physicochemical and Spectroscopic Properties

The physical and spectroscopic characteristics of **1-Pentadecene** are fundamental to its handling, purification, and identification. Quantitative data are summarized in the tables below.

Table 1: Key Physicochemical Properties of 1-Pentadecene

Property	Value	Source(s)
CAS Number	13360-61-7	[1][3]
Molecular Formula	C ₁₅ H ₃₀	[3][4]
Molecular Weight	210.40 g/mol	[3][5]
Appearance	Clear, colorless to light yellow liquid	[1][6]
Melting Point	-4 °C (24.8 °F)	[1][6][7]
Boiling Point	268-269 °C (514-516 °F) at 760 mmHg	[1][4][6]
Density	0.775 g/mL at 25 °C	[1][4]
Refractive Index (n ²⁰ /D)	1.438 - 1.439	[1][8]
Flash Point	>110 °C (>230 °F) - Closed Cup	[7][8]
Water Solubility	Insoluble or difficult to mix (est. 0.0038 mg/L at 25°C)	[1][2][8]
Solubility	Soluble in organic solvents	[3]

Table 2: Spectroscopic Data for Structural Confirmation

Technique	Key Data Points	Source(s)
¹ H NMR (CDCl ₃)	$\delta \sim 5.8$ ppm (m, 1H, -CH=), $\delta \sim 4.9$ ppm (m, 2H, =CH ₂), $\delta \sim 2.0$ ppm (m, 2H, allylic CH ₂), $\delta \sim 1.26$ ppm (br s, 22H, alkyl CH ₂), $\delta \sim 0.88$ ppm (t, 3H, terminal CH ₃)	[5]
¹³ C NMR (CDCl ₃)	$\delta \sim 139.2$ ppm (-CH=), $\delta \sim 114.1$ ppm (=CH ₂), $\delta \sim 33.9$ ppm (allylic CH ₂), $\delta \sim 32.0$ -22.7 ppm (alkyl CH ₂), $\delta \sim 14.1$ ppm (terminal CH ₃)	[5]
IR Spectroscopy	Key Peaks (cm ⁻¹): ~3077 (vinyl C-H stretch), ~2925, 2854 (alkyl C-H stretch), ~1641 (C=C stretch), ~991, 909 (vinyl C-H bend)	[9]
Mass Spectrometry (EI)	Key Fragments (m/z): 210 (M ⁺), prominent clusters of C _n H _{2n+1} and C _n H _{2n-1} ions resulting from fragmentation of the alkyl chain.	[10]

Synthesis Methodologies: From Industrial Scale to Laboratory Bench

The synthesis of **1-Pentadecene** can be approached from several angles, depending on the required scale and purity. The chosen methodology is dictated by the economics of the feedstock and the precision required for the end application.

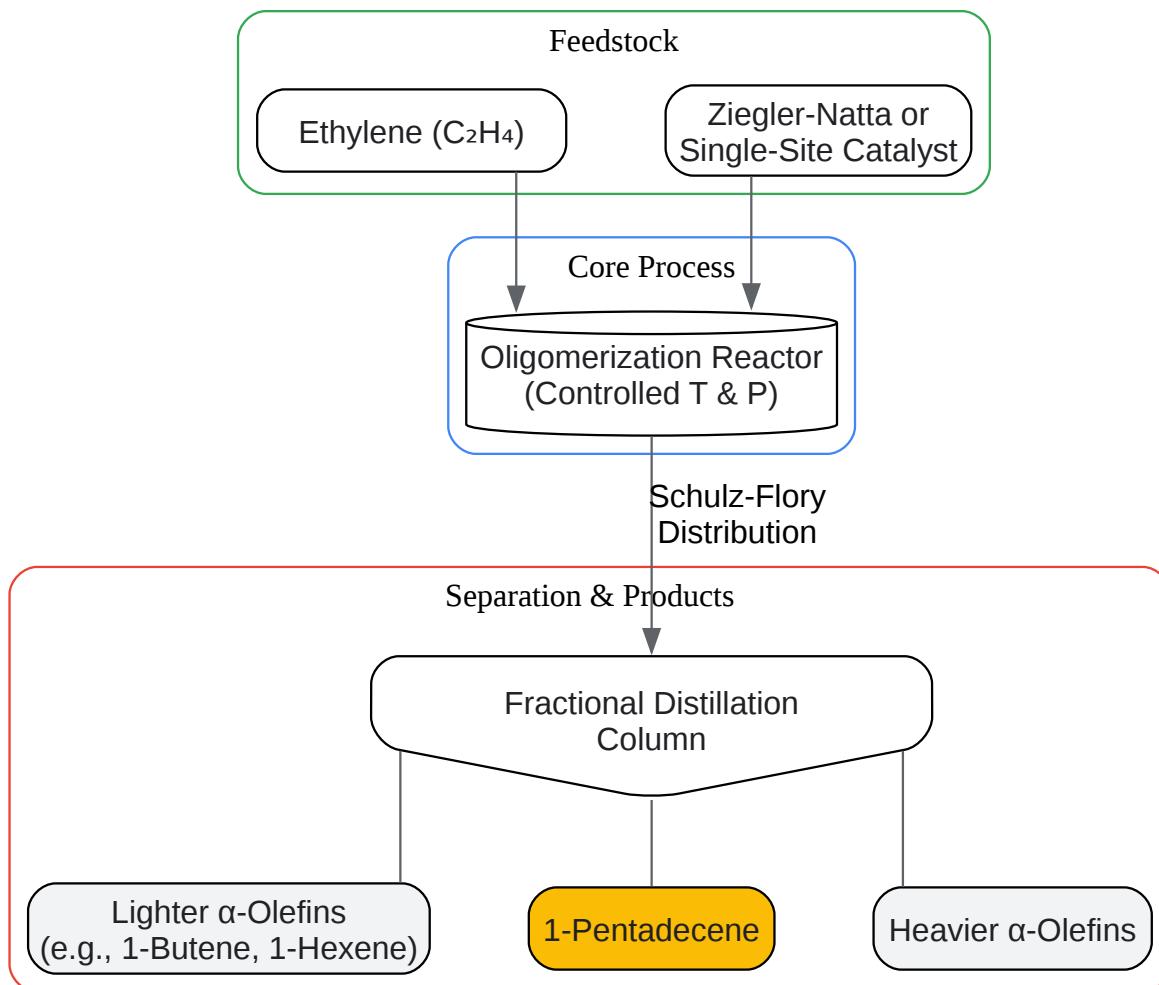
Industrial Production: Ethylene Oligomerization

The primary industrial route to linear alpha-olefins (LAOs), including **1-Pentadecene**, is the catalytic oligomerization of ethylene. This process is favored for its use of a readily available

and economical feedstock.

Causality and Mechanism: This synthesis relies on coordination polymerization, most famously achieved with Ziegler-Natta catalysts (e.g., titanium halides activated by organoaluminum compounds like triethylaluminium) or more modern single-site catalysts (e.g., chromium or zirconium-based systems).[11][12] Unlike radical polymerization, which leads to highly branched and uncontrollable structures, Ziegler-Natta and related catalysts operate via a controlled insertion mechanism.[13] The ethylene monomer first coordinates to a vacant site on the transition metal center and is then inserted into the metal-alkyl bond, extending the chain by two carbons in each step.[12] This process, known as the Cossee-Arlman mechanism, ensures the formation of linear chains.[11]

The process inherently produces a distribution of LAOs with varying chain lengths (e.g., C₄, C₆, C₈...C₁₆, etc.), which must then be separated by fractional distillation to isolate **1-Pentadecene**.

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Caption: Industrial production via ethylene oligomerization.

Laboratory-Scale Synthesis: Reduction of 1-Pentadecyne

For research purposes requiring high purity without the need for complex distillations from a mixture, a targeted synthesis from a C₁₅ precursor is preferable. The selective reduction of an alkyne is a classic and reliable method.

Causality and Mechanism: The synthesis from 1-Pentadecyne involves the selective hydrogenation of the triple bond to a double bond.^[14] Using a poisoned catalyst (like Lindlar's catalyst) would yield the cis-alkene. For the terminal 1-alkene, a different approach is needed. A reported method utilizes a palladium catalyst with formic acid as a hydrogen transfer agent.^[14] The tetrakis(triphenylphosphine)palladium(0) complex catalyzes the transfer of a hydride from formic acid to the alkyne, achieving reduction to the alkene under relatively mild conditions.

Experimental Protocol: Synthesis from 1-Pentadecyne

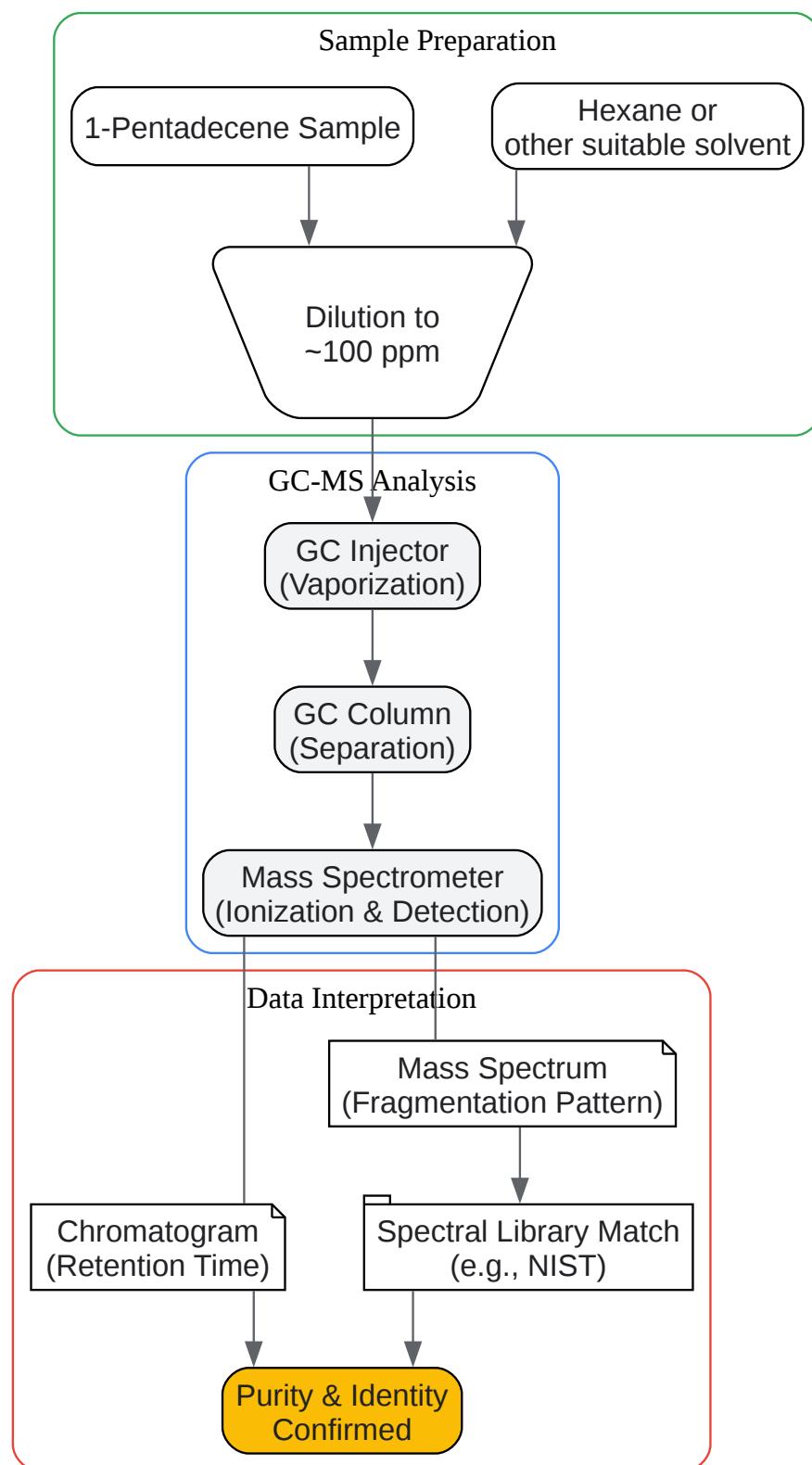
- **Inert Atmosphere:** To a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar and condenser, add 1-Pentadecyne (1 equivalent) and tetrakis(triphenylphosphine)palladium(0) (0.01-0.05 equivalents).
- **Solvent Addition:** Purge the flask with an inert gas (Argon or Nitrogen). Add anhydrous 1,4-dioxane via syringe. Stir the mixture at room temperature (~20 °C) for 15 minutes to ensure dissolution and catalyst coordination.^[14]
- **Reduction:** Add formic acid (2-3 equivalents) to the reaction mixture via syringe.
- **Heating:** Heat the reaction mixture to 80 °C and maintain for 3-4 hours, monitoring progress by thin-layer chromatography (TLC) or GC-MS analysis of aliquots.^[14]
- **Work-up:** Upon completion, cool the mixture to room temperature. Quench carefully with a saturated sodium bicarbonate solution to neutralize excess acid.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with a nonpolar organic solvent (e.g., hexane or diethyl ether) three times.
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by flash column chromatography on silica gel to yield pure **1-Pentadecene**.

Analytical Characterization Workflow

Confirming the identity and purity of synthesized or purchased **1-Pentadecene** is paramount. Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard for this purpose,

providing both separation and structural information.

Causality and Workflow: The nonpolar nature and volatility of **1-Pentadecene** make it an ideal candidate for GC analysis. A nonpolar column (e.g., DB-5 or equivalent) is used, where compounds are separated based on their boiling points and interactions with the stationary phase. As **1-Pentadecene** elutes from the column, it enters the mass spectrometer, where it is ionized (typically by electron impact, EI). The resulting molecular ion and its characteristic fragmentation pattern serve as a definitive fingerprint for identification, which can be matched against a spectral library like NIST.[10]



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Caption: Standard workflow for GC-MS analysis of **1-Pentadecene**.

Applications in Research and Drug Development

The unique combination of a long, hydrophobic alkyl tail and a reactive terminal alkene makes **1-Pentadecene** a valuable molecule in several scientific domains.

- Polymer Science: As a long-chain comonomer, **1-Pentadecene** is incorporated into polymers like polyethylene to modify their physical properties. Causality: The bulky C₁₃H₂₇ side chain, when incorporated into the polyethylene backbone, disrupts the polymer's ability to pack into a dense, crystalline structure. This interruption of crystallinity lowers the overall density of the material (creating LLDPE), increases its flexibility, and improves its impact strength.[15]
- Fine Chemical Synthesis: It serves as a hydrophobic building block for the synthesis of specialty chemicals.[15] The terminal double bond can undergo various addition reactions (e.g., hydroformylation, hydrogenation, epoxidation) to produce long-chain alcohols, acids, and surfactants used in lubricants and detergents.[3]
- Biological Research: **1-Pentadecene** has been identified as a semiochemical (a chemical involved in communication) for insects like the confused flour beetle (*Tribolium confusum*).[1] It is also found in various natural sources, including safflower, burdock root, and watermelon, and can be investigated as a potential biomarker for food consumption.[2][8] Furthermore, it has been used in microbiology as a specific growth substrate for certain strains of sulfate-reducing bacteria, aiding in the study of anaerobic hydrocarbon metabolism.

Safety, Handling, and Storage

While not classified as acutely hazardous, proper laboratory practices are essential when working with **1-Pentadecene**.[6][16]

- Hazards: It is a combustible liquid with a high flash point.[7] Like many hydrocarbons, it may be fatal if swallowed and enters the airways (aspiration hazard).[5] Its toxicological properties have not been thoroughly investigated.[7]
- Personal Protective Equipment (PPE): Standard PPE, including safety glasses or goggles and chemical-resistant gloves (e.g., nitrile), should be worn.[7]
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhaling vapors. Avoid contact with skin, eyes, and clothing.[6]

- Storage: Store in a tightly sealed container in a dry, cool, and well-ventilated area.[4][6] It is stable under normal conditions.[6]
- Firefighting: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[7]

Conclusion

1-Pentadecene is more than a simple long-chain hydrocarbon; it is a highly versatile and enabling molecule. Its efficient production via ethylene oligomerization provides an industrial source for polymer modification, while targeted laboratory syntheses allow for its use in high-purity applications. A thorough understanding of its physicochemical properties, supported by robust analytical characterization, is essential for leveraging its reactivity in the synthesis of advanced materials, fine chemicals, and for its study in biological systems.

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